

Thianthrene 5-Oxide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Thianthrene 5-oxide*

Cat. No.: *B189080*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **thianthrene 5-oxide**, a pivotal reagent in modern organic synthesis. This document details its chemical identifiers, synthesis protocols, and its significant role as a precursor for late-stage C-H functionalization, a technique of paramount importance in drug discovery and materials science.

Core Identifiers and Properties

Thianthrene 5-oxide is a heterocyclic compound containing a central dithiin ring system with one of the sulfur atoms oxidized. Its unique structure underpins its utility in synthetic chemistry.

Identifier	Value
CAS Number	2362-50-7 [1] [2] [3] [4] [5]
Molecular Formula	C ₁₂ H ₈ OS ₂ [1] [4] [6]
Molecular Weight	232.32 g/mol [1] [4]
PubChem CID	73220 [5] [6]
InChI	InChI=1S/C12H8OS2/c13-15-11-7-3-1-5-9(11)14-10-6-2-4-8-12(10)15/h1-8H [1] [4] [6]
InChIKey	NYVGTIXTOJKHJN-UHFFFAOYSA-N [1] [4] [6]
Canonical SMILES	C1=CC=C2C(=C1)SC3=CC=CC=C3S2=O [6] [7]
Appearance	White to light yellow powder or crystals [2] [3]
Melting Point	142.0 to 146.0 °C [2] [3]
Purity	>98.0% (GC) [2] [3]

Experimental Protocols

The primary synthetic route to **thianthrene 5-oxide** is through the controlled oxidation of thianthrene. Below are detailed experimental protocols for its preparation.

Protocol 1: Oxidation of Thianthrene with Iron(III) Nitrate Nonahydrate

This protocol describes a robust and scalable method for the synthesis of **thianthrene 5-oxide**.

Materials:

- Thianthrene
- Dichloromethane (DCM)
- Sodium bromide
- Acetic acid

- Iron(III) nitrate nonahydrate
- Ethyl acetate (EtOAc)
- Diethyl ether (Et₂O)
- Water
- Sodium sulfate (Na₂SO₄)

Procedure:

- In a round-bottomed flask open to the atmosphere, charge thianthrene (1.00 equiv), dichloromethane, sodium bromide (5.00 mol%), acetic acid (75.0 mol%), and iron(III) nitrate nonahydrate (1.00 equiv).[8]
- Stir the resulting mixture vigorously at 25 °C for 4 hours.[2][8]
- Dilute the reaction mixture with water and transfer it to a separatory funnel.[2][8]
- Separate the aqueous and organic layers. Extract the aqueous layer twice with dichloromethane.[2][8]
- Combine the organic layers and wash twice with water.[2][8]
- Dry the combined organic layer over sodium sulfate, filter, and wash the sodium sulfate with dichloromethane.[2][8]
- Concentrate the filtrate under reduced pressure to yield a beige solid.[2][8]
- Break the solid into smaller pieces and stir in ethyl acetate for 30 minutes.[2][8]
- Collect the microcrystals by filtration, wash with diethyl ether, and dry in vacuo to afford **thianthrene 5-oxide** as a white powder.[2][8]

Protocol 2: Oxidation with m-Chloroperoxybenzoic Acid (mCPBA)

This method provides an alternative for the synthesis of **thianthrene 5-oxide**.

Materials:

- Thianthrene (TA)
- m-Chloroperoxybenzoic acid (mCPBA)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution

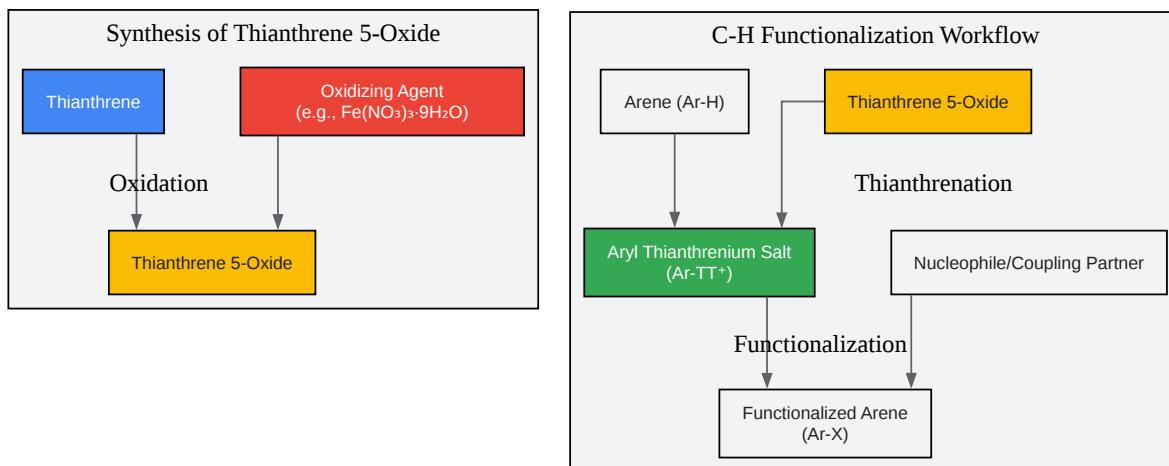
Procedure:

- Dissolve m-chloroperoxybenzoic acid in dichloromethane.[4]
- Add the mCPBA solution to a solution of thianthrene in dichloromethane.[4]
- Stir the mixture in an ice water bath for 1 hour.[4]
- Following the reaction, extract the mixture with a saturated sodium bicarbonate solution to neutralize and remove excess mCPBA and m-chlorobenzoic acid.[4]
- Further purification can be achieved through standard techniques such as recrystallization or column chromatography.

Key Applications and Signaling Pathways

Thianthrene 5-oxide is a crucial intermediate in the synthesis of aryl thianthrenium salts, which are versatile reagents for late-stage C-H functionalization. This process allows for the direct modification of complex molecules at positions that are often difficult to access through traditional synthetic methods.

The general workflow involves the activation of **thianthrene 5-oxide**, followed by the thianthrenation of an arene, and subsequent functionalization.



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Core workflow for the synthesis and application of **thianthrene 5-oxide**.

The mechanism of C-H thianthrenation is believed to proceed through a direct attack of the arene on an activated form of **thianthrene 5-oxide**, such as O-trifluoroacetylthianthrene S-oxide, or via a thianthrene dication intermediate under acidic conditions.^[9] This process exhibits remarkable para-selectivity for many substrates, which is attributed to the reversible interconversion of Wheland-type intermediates before an irreversible deprotonation step.^[9]

Thianthrene 5-oxide has also been employed as a mechanistic probe to determine the electronic character of various oxygen-transfer agents.^[10] The preferential oxidation at either the sulfide or sulfoxide moiety provides insight into whether the oxidant is electrophilic or nucleophilic in nature.^[10]

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- To cite this document: BenchChem. [Thianthrene 5-Oxide: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b189080#thianthrene-5-oxide-cas-number-and-identifiers\]](https://www.benchchem.com/product/b189080#thianthrene-5-oxide-cas-number-and-identifiers)

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